

# Application Notes and Protocols for Pentlandite Recovery from Sulfide Ores by Flotation

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## Compound of Interest

Compound Name: PENTLANDITE

Cat. No.: B1173512

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## Introduction

**Pentlandite** ((Ni, Fe)<sub>9</sub>S<sub>8</sub>) is the primary nickel-bearing sulfide mineral and the world's main source of nickel.<sup>[1]</sup> Froth flotation is the most common method for concentrating **pentlandite** from low-grade sulfide ores, which typically contain 0.2-3% nickel.<sup>[1]</sup> The process involves selectively rendering the **pentlandite** particles hydrophobic (water-repelling) so they attach to air bubbles and float to the surface, forming a concentrate. This enrichment is crucial as it makes subsequent smelting or hydrometallurgical extraction economically viable.<sup>[1]</sup>

However, the flotation of **pentlandite** is often complicated by the presence of other sulfide minerals, particularly pyrrhotite and chalcopyrite, as well as gangue minerals like serpentine.<sup>[1]</sup> <sup>[2]</sup> Achieving a clean separation is challenging due to the similar flotation properties of these minerals. This document provides detailed application notes and protocols for the flotation of **pentlandite** from sulfide ores, addressing common challenges and outlining effective strategies for recovery.

## Challenges in Pentlandite Flotation

- **Pyrrhotite Rejection:** Pyrrhotite often contains intergrown **pentlandite** and nickel in solid solution, making a clean separation difficult.<sup>[1]</sup> Both monoclinic (magnetic) and hexagonal (non-magnetic) forms of pyrrhotite can be present, further complicating the process.<sup>[1]</sup>
- **Presence of Serpentine:** Serpentine, a magnesium silicate gangue mineral, can form slime coatings on **pentlandite** particles.<sup>[2]</sup><sup>[3]</sup> This coating reduces the hydrophobicity of

**pentlandite** and hinders collector adsorption, leading to poor recovery.[2] The presence of serpentine also increases pulp viscosity.[3]

- Oxidation: **Pentlandite** is sensitive to oxidation, which can negatively impact its floatability.[4] [5] The degree of surface oxidation is a critical factor in the flotation performance of sulfide minerals.[5]

## Experimental Protocols

### Protocol 1: General Bulk Sulfide Flotation

This protocol is a baseline for floating all sulfide minerals, including **pentlandite**, from the gangue.

#### 1. Ore Preparation:

- Crush and grind the sulfide ore to a particle size of less than 200  $\mu\text{m}$  to liberate the **pentlandite** minerals.[1]

#### 2. Pulp Preparation:

- Prepare a slurry with a specific solids concentration (e.g., 30-40% w/w) in a flotation cell.

#### 3. Reagent Conditioning:

- pH Modifier: Adjust the pulp pH to the desired level. While a range of pH values can be used, neutral to slightly alkaline conditions (pH 7-9.5) are common.[6][7] Lime ( $\text{CaO}$ ) or soda ash ( $\text{Na}_2\text{CO}_3$ ) can be used.[4][7] Soda ash is often preferred in the presence of serpentine as it helps disperse slime coatings.[4]
- Collector: Add a thiol collector to render the sulfide minerals hydrophobic. Xanthates (e.g., sodium ethyl xanthate, sodium isobutyl xanthate) and dithiophosphates are commonly used. [1] The dosage will depend on the ore characteristics.
- Frother: Add a frother (e.g., Dowfroth 250, polyfroth) to create a stable froth for concentrate collection.[1][8]
- Allow for a conditioning time for the reagents to interact with the mineral surfaces.

#### 4. Flotation:

- Introduce air into the flotation cell to generate bubbles.

- Collect the froth (concentrate) containing the floated sulfide minerals.
- The flotation time will vary depending on the ore and desired recovery.

## Protocol 2: Selective Flotation of Pentlandite from Pyrrhotite

This protocol focuses on depressing pyrrhotite while floating **pentlandite**.

### 1. Ore Preparation and Pulp Preparation:

- Follow the steps outlined in Protocol 1.

### 2. Reagent Conditioning:

- pH Modifier: Adjust the pH to an alkaline range, typically 9.0-9.5, using lime.<sup>[7]</sup> High pH helps to suppress pyrrhotite flotation.<sup>[7]</sup>
- Depressant: Add a depressant to selectively inhibit the flotation of pyrrhotite. A combination of diethylenetriamine (DETA) and a sulfite source like sodium metabisulfite (SMBS) is effective.<sup>[1][7]</sup> The combination of SO<sub>2</sub> and DETA has also been shown to be effective.<sup>[1]</sup>
- Collector: Add a xanthate collector.
- Frother: Add a suitable frother.
- Condition the pulp to allow for reagent adsorption.

### 3. Flotation:

- Proceed with flotation as described in Protocol 1, collecting the **pentlandite**-rich concentrate.

## Protocol 3: Pentlandite Flotation in the Presence of Serpentine

This protocol is designed to mitigate the negative effects of serpentine.

### 1. Ore Preparation and Pulp Preparation:

- Follow the steps outlined in Protocol 1.

### 2. Reagent Conditioning:

- pH Modifier: Use soda ash to adjust the pH to an alkaline level. Soda ash helps in dispersing serpentine slimes.[4]
- Dispersant/Depressant: Add a dispersant to prevent slime coating. Carboxymethyl cellulose (CMC) is a commonly used and effective dispersant for serpentine.[1][9] Other reagents like dextrin, sodium pyrophosphate, and guar gum can also be used.[1][8]
- Collector: Add a xanthate collector.
- Frother: Add a frother.
- Allow for adequate conditioning time.

### 3. Flotation:

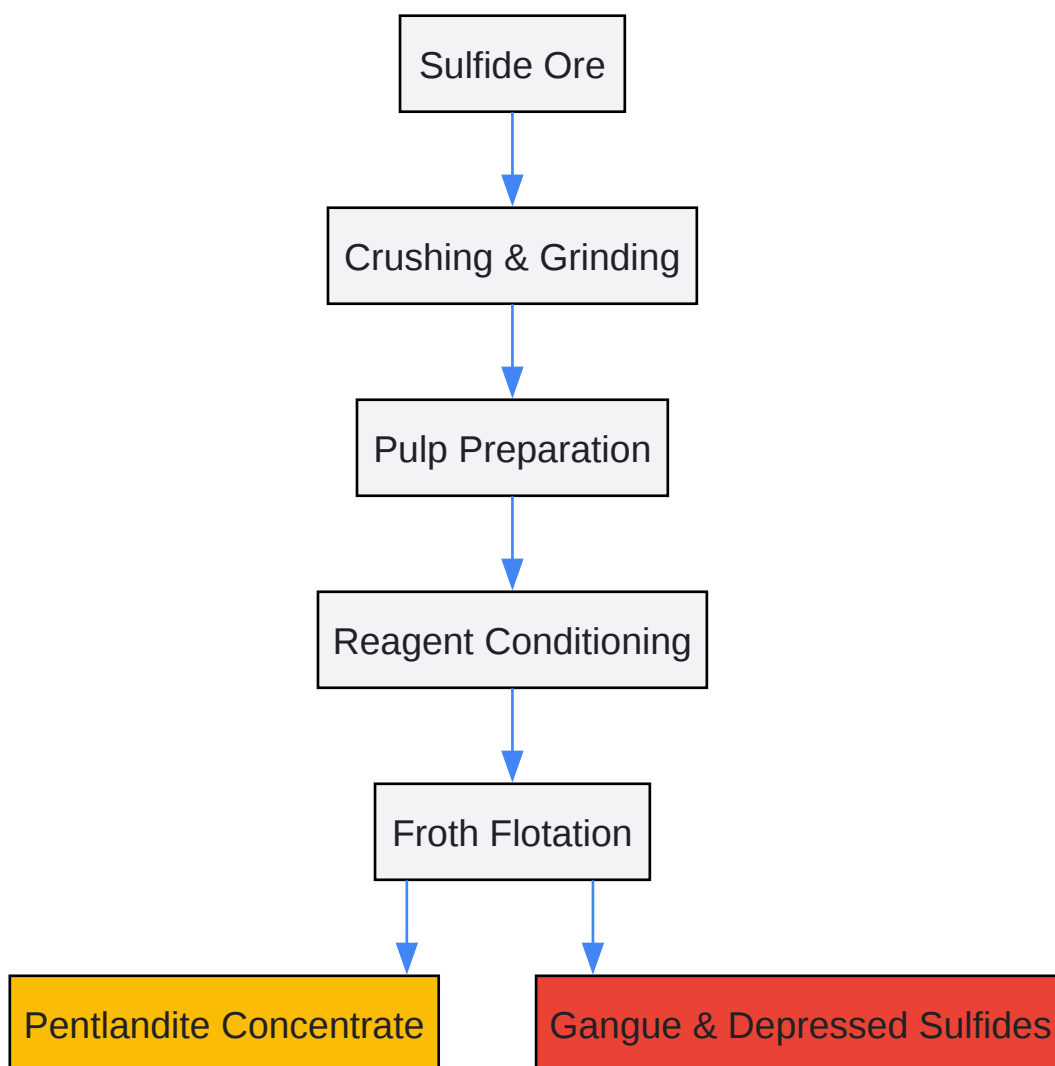
- Perform flotation as described in Protocol 1. The dispersant will help to keep the serpentine in the tailings, improving the grade of the **pentlandite** concentrate.

## Data Presentation

Flotation Scenario	Key Reagents	Typical pH	Expected Outcome	Reference
Bulk Sulfide Flotation	Xanthate Collector, Frother	7.0 - 9.5	Recovery of all sulfide minerals.	[1][6]
Selective Flotation (Pyrrhotite Rejection)	Xanthate Collector, Frother, DETA, SO <sub>2</sub> /SMBS, Lime	9.0 - 9.5	High pentlandite recovery with low pyrrhotite recovery.	[1][7]
Flotation with Serpentine	Xanthate Collector, Frother, CMC, Soda Ash	> 9	Improved pentlandite recovery and grade by dispersing serpentine.	[1][4][9]

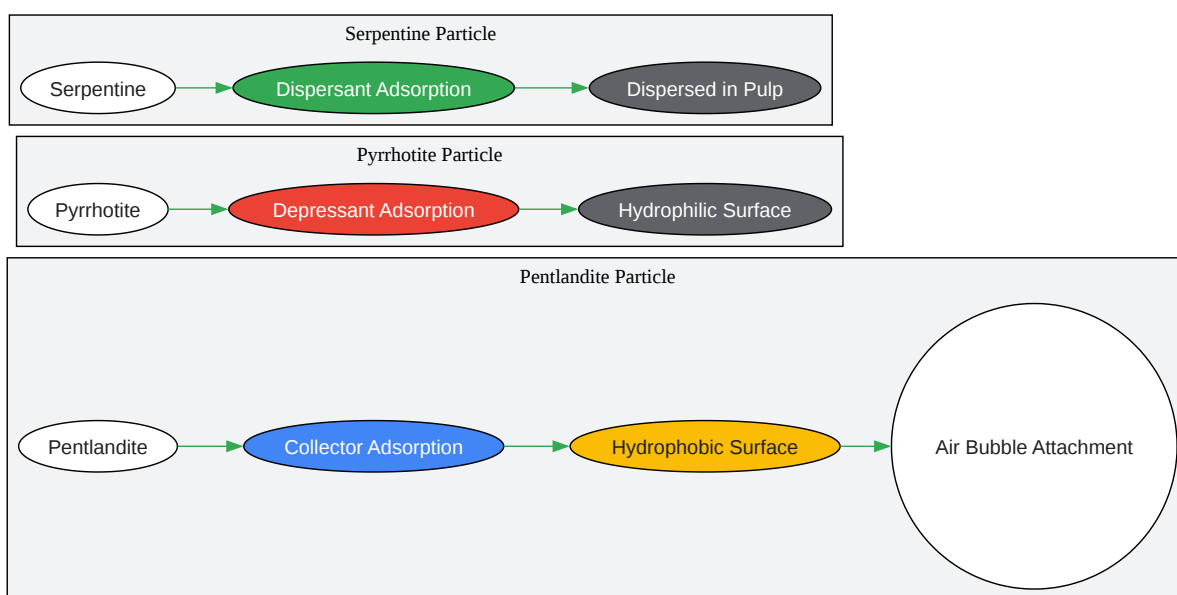
Reagent	Function	Typical Dosage	Reference
Sodium Ethyl Xanthate (SEX)	Collector	Varies	<a href="#">[8]</a>
Sodium Isobutyl Xanthate (SIBX)	Collector	Varies	<a href="#">[1]</a>
Dowfroth 250	Frother	Varies	<a href="#">[1]</a>
Lime (CaO)	pH Modifier, Pyrrhotite Depressant	Varies	<a href="#">[7]</a>
Soda Ash (Na <sub>2</sub> CO <sub>3</sub> )	pH Modifier, Dispersant	Varies	<a href="#">[4]</a>
Diethylenetriamine (DETA)	Pyrrhotite Depressant	300 g/tonne	<a href="#">[1]</a>
Sulfur Dioxide (SO <sub>2</sub> )	Pyrrhotite Depressant	1.4 kg/tonne	<a href="#">[1]</a>
Carboxymethyl Cellulose (CMC)	Serpentine Dispersant	> 2 kg/tonne	<a href="#">[1]</a>

## Visualizations



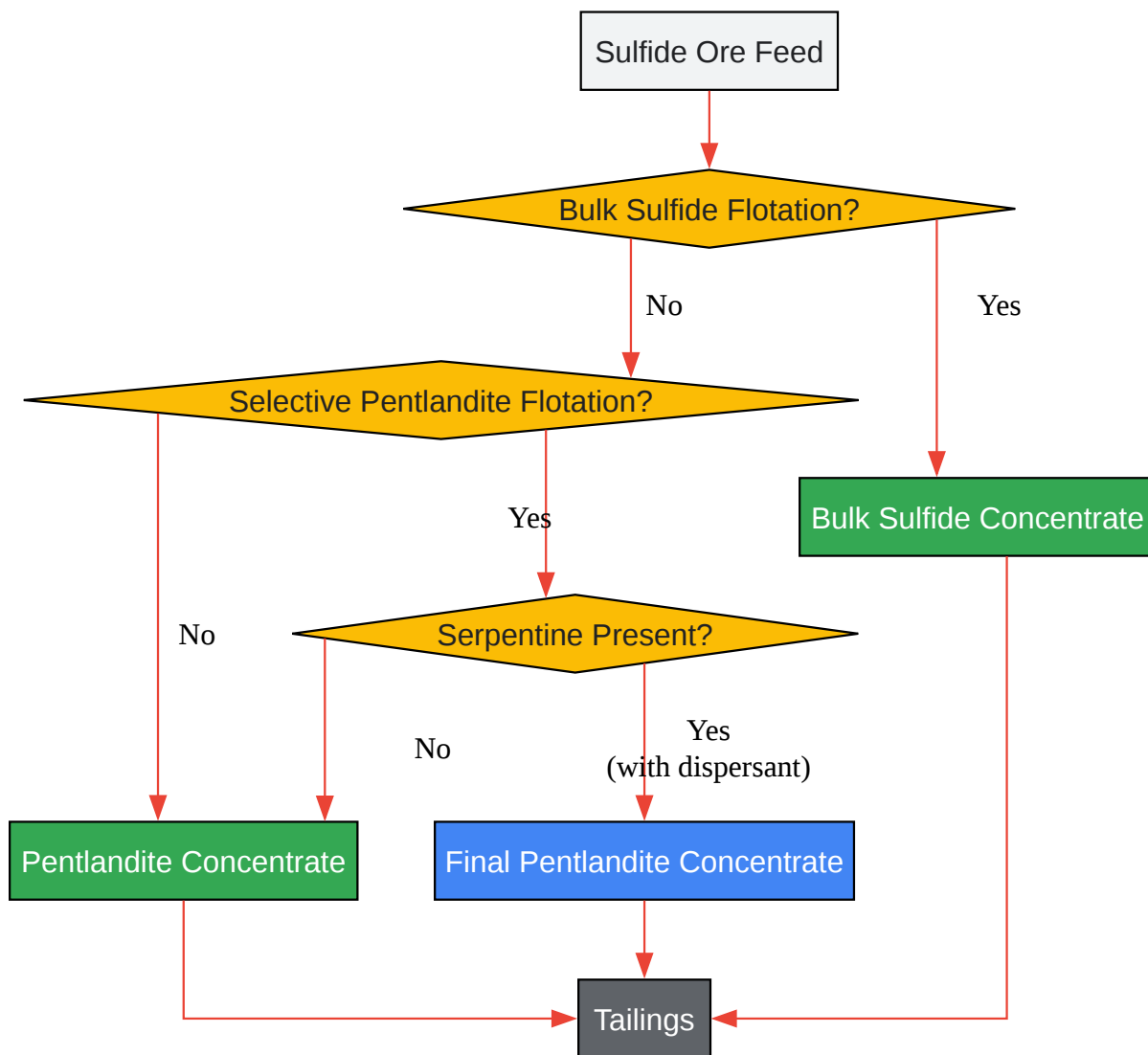
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General workflow for **pentlandite** flotation.



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Mechanism of reagent action on different minerals.



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Decision logic for **pentlandite** flotation strategy.

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## References

- 1. 911metallurgist.com [911metallurgist.com]
- 2. OneMine | The Separation of Pentlandite from Serpentine Using Selective Magnetic Coating-Magnetic Separation [onemine.org]
- 3. ijmmm.ustb.edu.cn [ijmmm.ustb.edu.cn]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. vtechworks.lib.vt.edu [vtechworks.lib.vt.edu]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
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